A Comparative Guide to the Bioactivity of Benzisothiazole Derivatives in Key Biological Assays

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Compound of Interest

Compound Name:	*N-methyl-1,2-benzisothiazol-3-amine 1,1-dioxide*
CAS No.:	*7677-47-6*
Cat. No.:	*B1496163*

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Introduction: The Versatile Benzisothiazole Scaffold

The 1,2-benzisothiazole core is a privileged heterocyclic structure in medicinal chemistry, forming the foundation for a diverse range of biologically active compounds. Its derivatives have garnered significant attention from researchers in drug discovery and development due to their broad spectrum of activities, including antimicrobial, anticancer, and enzyme-inhibitory properties. This guide provides a comparative analysis of the performance of N-substituted 1,2-benzisothiazole-3-amine 1,1-dioxides and related benzisothiazole analogs in critical biological assays. By presenting objective experimental data and detailed methodologies, we aim to equip researchers, scientists, and drug development professionals with the insights necessary to advance their research programs.

The central focus of this guide is the emerging class of N-substituted 1,2-benzisothiazole-3-amine 1,1-dioxides, a scaffold with intriguing, yet underexplored, potential. Due to the limited publicly available data on specific derivatives such as "**N-methyl-1,2-benzisothiazol-3-amine**

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1,1-dioxide," we will broaden our scope to encompass the wider family of benzisothiazole-1,1-dioxides and related analogs. This comparative approach will provide a valuable context for understanding their structure-activity relationships (SAR) and potential therapeutic applications.

Performance in Antimicrobial Assays: A Comparative Overview

Benzisothiazolinones are well-established as potent antimicrobial agents, widely used as biocides and preservatives[1]. The introduction of a 1,1-dioxide moiety and N-substitution can significantly modulate this activity. This section compares the antimicrobial performance of various benzisothiazole derivatives against representative bacterial and fungal strains.

Comparative Antimicrobial Activity of Benzisothiazole Derivatives

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Compound/Class	Target Organism(s)	Assay Type	Performance Metric (e.g., MIC)	Reference Compound	Performance Metric	Source(s)
1,2-Benzisothiazol-3-amine derivatives	E. coli, P. aeruginosa, B. subtilis, S. faecium, S. aureus	Broth microdilution	Varies by derivative	Not specified	Not specified	[2]
N-(1,2-benzisothiazol-3-yl)amidines	Gram-positive bacteria, yeasts, and molds	MIC determination	3-25 µg/ml	Not specified	Not specified	[3]
Sulfonamide derivatives of 1,2-benzisothiazole	Gram-positive bacteria (B. subtilis, S. aureus)	MIC determination	Good antibacterial activity	Trimethoprim	Synergistic effect observed	[4]
N-arylalkanoic acid derivatives of 1,2-benzisothiazolin-3-one 1,1-dioxides	Gram-positive bacteria	In vitro antimicrobial assay	Inactive	Corresponding 1,2-benzisothiazolin-3-ones	Active	[5]

MIC: Minimum Inhibitory Concentration

Key Insights from Antimicrobial Assays:

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The data suggests that the antimicrobial activity of benzisothiazole derivatives is highly dependent on their substitution patterns. While the core benzisothiazolin-3-one structure possesses inherent biocidal properties, modifications at the nitrogen and the oxidation state of the sulfur atom play a crucial role. Notably, a study on N-arylalkanoic acid derivatives of 1,2-benzisothiazolin-3-one indicated that the corresponding 1,1-dioxide derivatives were inactive against Gram-positive bacteria, suggesting that the dioxide moiety may diminish or abolish the antimicrobial effect in this chemical series[5]. In contrast, other modifications, such as the addition of amidine or sulfonamide groups, can confer potent antibacterial and antifungal activities[3][4].

Experimental Protocol: Antimicrobial Susceptibility Testing via Broth Microdilution

This protocol outlines a standardized method for determining the Minimum Inhibitory Concentration (MIC) of a test compound against rapidly growing aerobic bacteria, based on established guidelines[6].

Workflow for Broth Microdilution Assay

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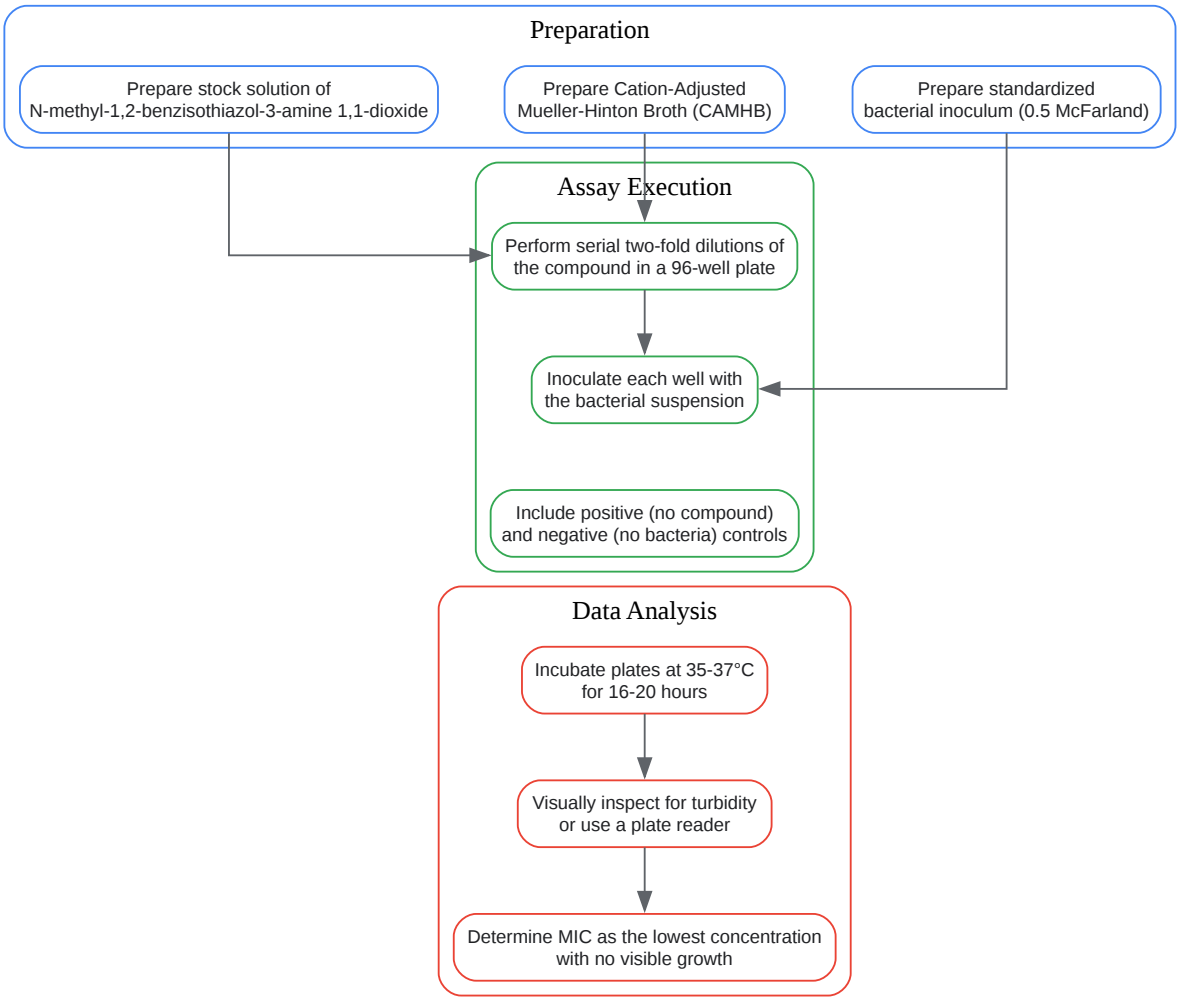

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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) using the broth microdilution method.

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Step-by-Step Methodology:

- Preparation of Test Compound: Dissolve **N-methyl-1,2-benzisothiazol-3-amine 1,1-dioxide** in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution.
- Preparation of Bacterial Inoculum: Culture the test bacterium (e.g., Staphylococcus aureus) on an appropriate agar medium. Suspend several colonies in sterile saline to achieve a turbidity equivalent to a 0.5 McFarland standard. This corresponds to approximately 1.5 x 10^8 CFU/mL.
- Serial Dilution: In a 96-well microtiter plate, perform a two-fold serial dilution of the test compound in Cation-Adjusted Mueller-Hinton Broth (CAMHB). The final volume in each well should be 100 µL.
- Inoculation: Dilute the standardized bacterial inoculum in CAMHB to achieve a final concentration of approximately 5 x 10^5 CFU/mL in each well after adding 100 µL of the diluted inoculum to each well of the microtiter plate.
- Controls: Include a positive control (wells with bacteria and no compound) and a negative control (wells with broth and no bacteria).
- Incubation: Incubate the microtiter plate at 35-37°C for 16-20 hours in ambient air.
- Determination of MIC: The MIC is the lowest concentration of the test compound that completely inhibits visible growth of the organism as detected by the unaided eye.

Performance in Enzyme Inhibition Assays: Unveiling Therapeutic Potential

The benzisothiazole scaffold has been explored as a potent inhibitor of various enzymes implicated in disease pathogenesis. This section delves into the performance of benzisothiazole derivatives in key enzyme inhibition assays.

Comparative Enzyme Inhibitory Activity of Benzisothiazole Derivatives

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Compound/Class	Target Enzyme	Assay Type	Performance Metric (e.g., IC_{50})	Reference Inhibitor	Performance Metric	Source(s)
Benzisothiazolone derivatives	HIV-1 Reverse Transcriptase (RNase H activity)	Fluorescence-based in vitro assay	IC_{50} < 1.0 µM for 41 compounds	Not specified	Not specified	[7]
Benzothiazole derivatives with amino acid moieties	Carbonic Anhydrase (hCA II, hCA V)	In vitro CA inhibition assay	Micromolar inhibition constants	Not specified	Not specified	
Benzothiazole-based sulfonamides	Dihydropteroate Synthase (DHPS)	In vitro enzyme assay	IC_{50} of 7.85 µg/mL for the most active compound	Sulfadiazine	IC_{50} of 7.13 µg/mL	
Benzothiazole derivatives	Acetylcholinesterase (AChE)	Modified Ellman's spectrophotometric method	IC_{50} of 23.4 ± 1.1 nM for the most active compound	Donepezil	IC_{50} of 20.1 ± 1.4 nM	[5]

IC_{50}: Half-maximal inhibitory concentration

Key Insights from Enzyme Inhibition Assays:

Benzisothiazole derivatives have demonstrated significant inhibitory activity against a range of clinically relevant enzymes. For instance, certain benzisothiazolones are potent inhibitors of HIV-1 reverse transcriptase, with some compounds exhibiting IC_{50} values in the nanomolar range for the RNase H activity[7]. Furthermore, modifications to the benzothiazole scaffold

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have yielded inhibitors of carbonic anhydrases, dihydropteroate synthase, and acetylcholinesterase, highlighting the versatility of this chemical class in targeting diverse enzyme families[5]. The data indicates that with appropriate structural modifications, benzisothiazole derivatives can be tailored to achieve high potency and selectivity for specific enzyme targets.

Experimental Protocol: In Vitro Enzyme Inhibition Assay (General)

This protocol provides a general framework for assessing the inhibitory activity of a test compound against a target enzyme. Specific parameters will vary depending on the enzyme and the detection method.

General Workflow for an In Vitro Enzyme Inhibition Assay

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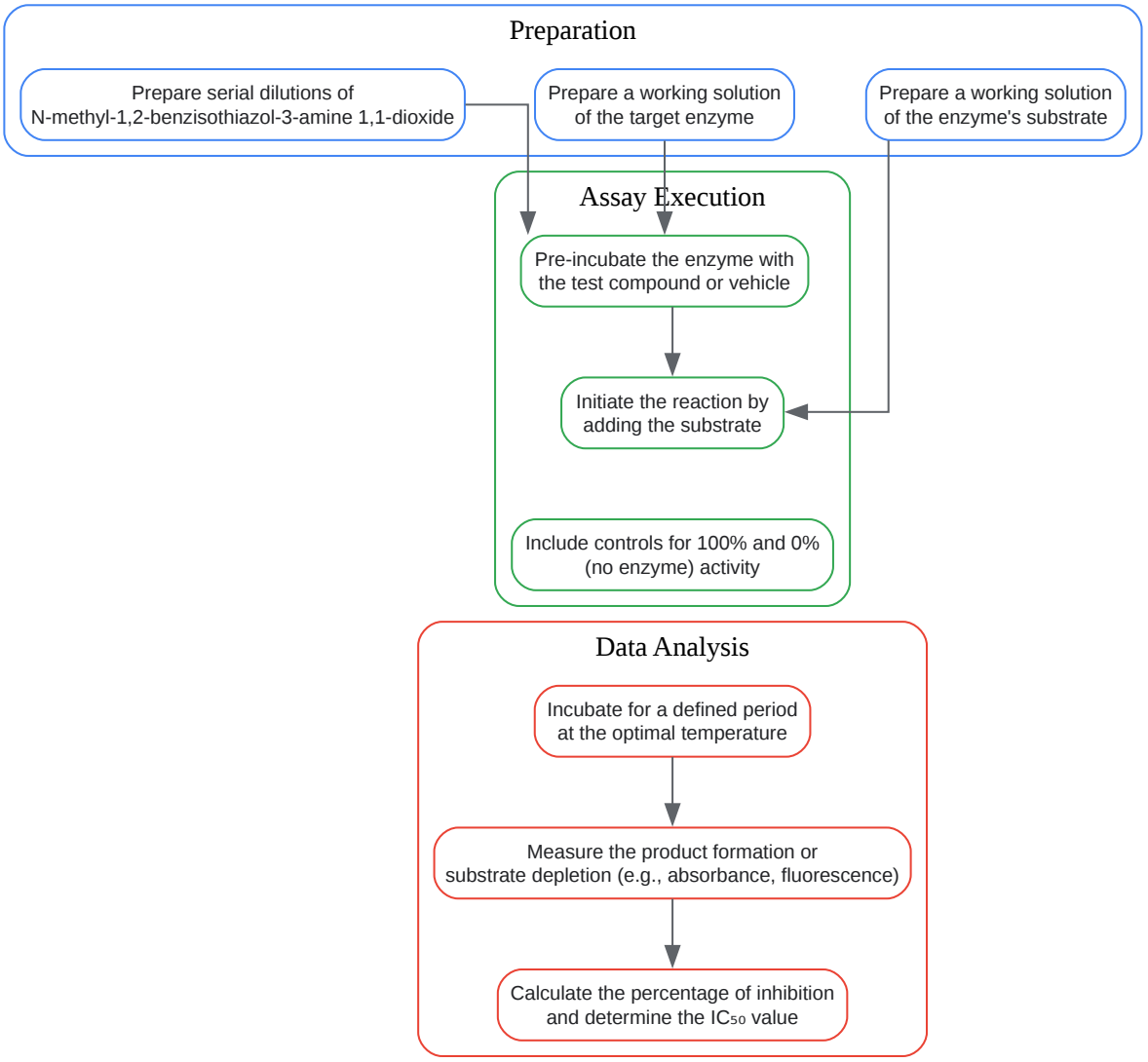

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Caption: A generalized workflow for conducting an in vitro enzyme inhibition assay.

Step-by-Step Methodology:

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- Compound Preparation: Prepare a series of dilutions of the test compound (e.g., **N-methyl-1,2-benzisothiazol-3-amine 1,1-dioxide**) in the appropriate assay buffer.
- Enzyme and Substrate Preparation: Prepare working solutions of the target enzyme and its corresponding substrate in the assay buffer.
- Assay Setup: In a suitable microplate, add the test compound dilutions, the enzyme solution, and the assay buffer. Include a vehicle control (no compound) and a background control (no enzyme).
- Pre-incubation: Pre-incubate the plate at the optimal temperature for the enzyme for a defined period (e.g., 15 minutes) to allow the compound to bind to the enzyme.
- Reaction Initiation: Initiate the enzymatic reaction by adding the substrate solution to all wells.
- Kinetic or Endpoint Measurement: Monitor the reaction progress by measuring the signal (e.g., absorbance, fluorescence) at regular intervals (kinetic assay) or after a fixed incubation time (endpoint assay).
- Data Analysis: Calculate the percentage of enzyme inhibition for each compound concentration relative to the vehicle control. Plot the percentage inhibition against the logarithm of the compound concentration and fit the data to a suitable model (e.g., a four-parameter logistic equation) to determine the IC_{50} value.

Conclusion and Future Directions

The 1,2-benzisothiazole scaffold and its derivatives, including the 1,1-dioxide analogs, represent a promising area for the discovery of novel therapeutic agents. While data on specific compounds like "**N-methyl-1,2-benzisothiazol-3-amine 1,1-dioxide**" is currently limited, the broader class of benzisothiazoles has demonstrated significant potential in both antimicrobial and enzyme inhibition applications.

The comparative data presented in this guide highlights the critical role of structural modifications in determining the biological activity profile of these compounds. Future research should focus on systematic SAR studies to optimize the potency and selectivity of these derivatives for specific biological targets. Further exploration of their mechanism of action and

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in vivo efficacy is warranted to translate the in vitro findings into tangible therapeutic benefits. This guide serves as a foundational resource to inform and inspire such future investigations.

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